

Safeguarding Your Research: A Comprehensive Guide to Handling Fmoc-L-Photo-Methionine

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Compound of Interest

Compound Name: *Fmoc-L-Photo-Methionine*

Cat. No.: *B2947255*

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For Researchers, Scientists, and Drug Development Professionals: Your safety is paramount when handling specialized chemical reagents. This document provides essential, immediate safety and logistical information for the proper handling and disposal of **Fmoc-L-Photo-Methionine**, a photosensitive amino acid derivative crucial for advanced research in areas such as photo-affinity labeling and protein-protein interaction studies.

Fmoc-L-Photo-Methionine is a diazirine-containing, photo-reactive compound. While comprehensive toxicological data is not fully available, its chemical nature necessitates stringent safety protocols to prevent potential health hazards and ensure the integrity of your experiments. This guide offers procedural, step-by-step guidance to address your operational questions and build a foundation of trust in your laboratory safety practices.

Essential Safety and Handling Information

Immediate Precautions: Due to the lack of extensive toxicological studies, **Fmoc-L-Photo-Methionine** should be handled as a potentially hazardous substance. The primary concerns are eye, skin, and respiratory tract irritation upon contact or inhalation of the powder. As a diazirine-containing compound, it is also sensitive to light and heat, which can cause decomposition.

Personal Protective Equipment (PPE): A comprehensive array of PPE is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 or EN 166 standards.	Protects against dust particles and accidental splashes.
Hand Protection	Chemical-resistant nitrile gloves.	Provides a barrier against skin contact. Gloves should be inspected before use and disposed of after handling the compound.
Body Protection	A buttoned, full-length laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Operational and Disposal Plans

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and dark environment, specifically at or below -20°C, as recommended.^[1]
- **Labeling:** Ensure the container is clearly labeled with the compound's name and associated hazards.

Handling and Experimental Protocol

Working Environment: All handling of solid **Fmoc-L-Photo-Methionine** should be conducted in a certified chemical fume hood to minimize inhalation risk. The workspace should be kept clean and organized.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare all required equipment (spatula, weighing paper, glassware, etc.) within the fume hood.
- **Weighing:** Carefully weigh the desired amount of the powdered compound on weighing paper. Avoid creating dust.
- **Dissolving:** Add the powder to the desired solvent in a suitable container. Gently swirl to dissolve.
- **Photo-Crosslinking Experiments:** As this compound is photo-reactive, all steps prior to the intended UV irradiation should be performed in a dark room or with the reaction vessel protected from light (e.g., wrapped in aluminum foil).^[2]
- **Post-Experiment:** Following the experiment, decontaminate all surfaces and equipment that came into contact with the compound.

Spill Management

- **Evacuate:** In case of a spill, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- **Decontamination:** Clean the spill area with an appropriate solvent and then with soap and water.
- **Reporting:** Report the spill to your institution's environmental health and safety (EHS) department.

Disposal Plan

All waste containing **Fmoc-L-Photo-Methionine**, including contaminated PPE and experimental materials, must be treated as hazardous waste.

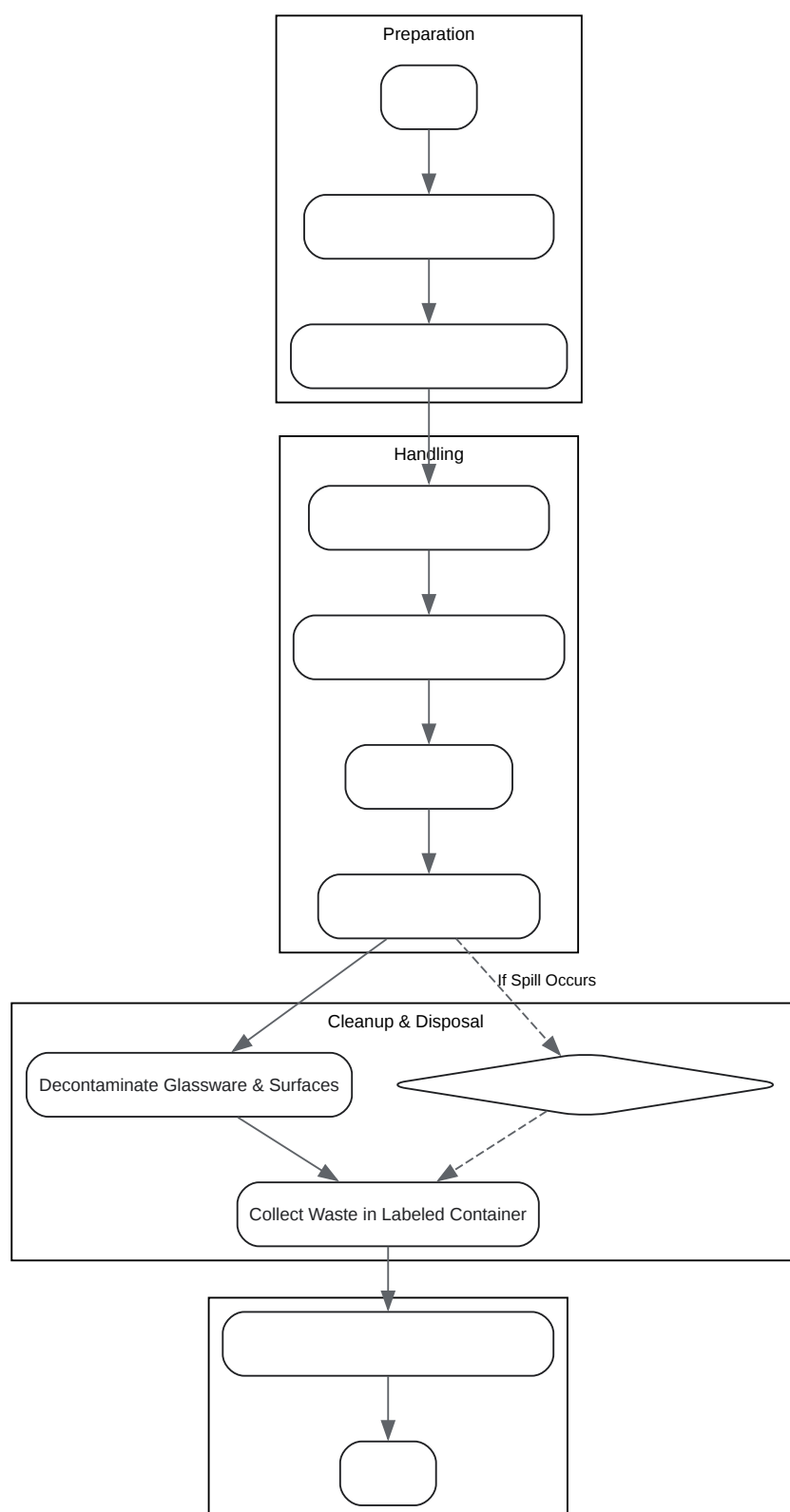
- **Waste Collection:** Collect all solid and liquid waste in separate, clearly labeled, and sealed containers.

- Labeling: The waste container label should include the chemical name and hazard warnings.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company. Do not dispose of this compound down the drain or in regular trash.

Quantitative Data

Property	Value
CAS Number	945859-89-2[1][3]
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₄ [1][3]
Molecular Weight	379.41 g/mol [1][3]
Appearance	White to off-white powder
Storage Temperature	≤ -20°C[1]
Occupational Exposure Limits (PEL, TLV)	No data available
LD50/LC50	No data available
GHS Hazard Classification	Not classified, but handle as potentially hazardous.

Workflow for Safe Handling of Fmoc-L-Photo-Methionine



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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Photoreactive Crosslinker Chemistry | Thermo Fisher Scientific - HK [thermofisher.com]
- 3. Fmoc-L-Photo-Methionine | C₂₁H₂₁N₃O₄ | CID 137946927 - PubChem [pubchem.ncbi.nlm.nih.gov]
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